

An In-depth Technical Guide to 3-(Hexyloxy)propanenitrile

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Compound of Interest

Compound Name: 2-Cyanoethyl hexyl ether

CAS No.: 5327-02-6

Cat. No.: B1617667

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Introduction

3-(Hexyloxy)propanenitrile, an organic compound featuring both an ether linkage and a nitrile functional group, serves as a versatile intermediate in organic synthesis. While a specific CAS number for the straight-chain 3-(hexyloxy)propanenitrile is not readily available in common chemical databases, its isomers and related structures, such as 3-(Cyclohexyloxy)propanenitrile (CAS No. 16728-52-2) and 3-[(2-Ethylhexyl)oxy]propanenitrile (CAS No. 10213-75-9), are well-documented.^{[1][2]} This guide will focus on the synthesis, properties, and potential applications of 3-(hexyloxy)propanenitrile, providing a comprehensive resource for its utilization in research and development. The presence of both a nucleophilic nitrile group and a lipophilic hexyl chain makes it a valuable building block for the synthesis of more complex molecules.

Chemical and Physical Properties

Precise physical and chemical properties for 3-(hexyloxy)propanenitrile are not extensively documented. However, by examining related compounds, we can infer its likely characteristics.

It is expected to be a colorless to pale yellow liquid with low volatility.[3] The properties of the structurally similar 3-[(2-Ethylhexyl)oxy]propanenitrile are presented below as a reference.

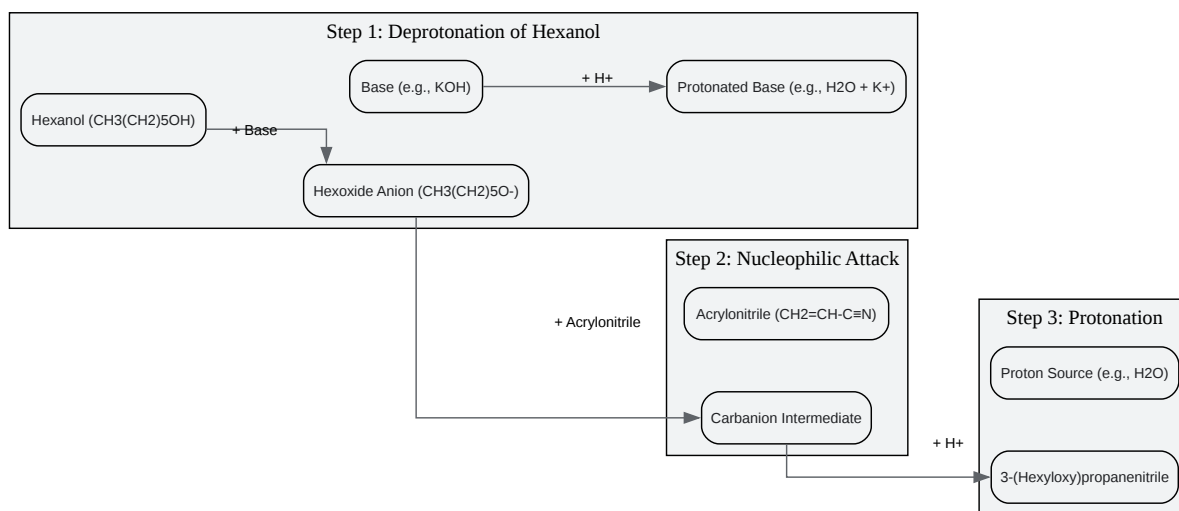
Property	Value (for 3-[(2-Ethylhexyl)oxy]propanenitrile)	Reference
Molecular Formula	C ₁₁ H ₂₁ NO	[2]
Molecular Weight	183.29 g/mol	[2]
Boiling Point	100 °C @ 1.1 Torr	[2]
Density	0.8785 g/cm ³ @ 20 °C	[2]

Synthesis of 3-(Hexyloxy)propanenitrile

The primary and most efficient method for the synthesis of 3-(hexyloxy)propanenitrile is through a base-catalyzed Michael addition, specifically a cyanoethylation reaction. This reaction involves the addition of hexanol to acrylonitrile.[4]

Reaction Mechanism: Cyanoethylation of Hexanol

The reaction proceeds via the deprotonation of hexanol by a base to form the more nucleophilic hexoxide anion. This anion then attacks the electron-deficient β -carbon of acrylonitrile in a conjugate addition, followed by protonation of the resulting carbanion by the solvent or a proton source to yield the final product.



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Caption: Reaction mechanism for the synthesis of 3-(hexyloxy)propanenitrile via cyanoethylation.

Experimental Protocol: Synthesis of 3-(Hexyloxy)propanenitrile

This protocol is adapted from established procedures for cyanoethylation of alcohols.[3][4]

Materials:

- Hexanol (1.0 eq)
- Acrylonitrile (1.1 eq)

- Potassium hydroxide (catalytic amount)
- Dioxane (solvent)

Procedure:

- To a stirred solution of hexanol in dioxane, add a catalytic amount of potassium hydroxide.
- Slowly add acrylonitrile to the mixture while maintaining the temperature between 20-30 °C. The reaction is exothermic and may require cooling.
- After the addition is complete, continue stirring at room temperature for several hours until the reaction is complete (monitored by TLC or GC).
- Neutralize the catalyst with a weak acid (e.g., acetic acid).
- Remove the solvent under reduced pressure.
- The crude product can be purified by vacuum distillation.

Applications

3-(Hexyloxy)propanenitrile and its derivatives have applications in various fields:

- **Fragrance Industry:** A structurally related compound, 3-((3Z)-3-hexenyloxy) propanenitrile, is used as a fragrance ingredient, providing floral, green, and woody notes.^[5] This suggests that 3-(hexyloxy)propanenitrile may also possess interesting olfactory properties.
- **Organic Synthesis:** The nitrile group can be readily hydrolyzed to a carboxylic acid or reduced to an amine, making 3-(hexyloxy)propanenitrile a useful intermediate for the synthesis of a variety of molecules, including pharmaceuticals and agrochemicals.^[4] For instance, the reduction of the nitrile group leads to the formation of 3-(hexyloxy)propylamine, a valuable building block.^[6]
- **Materials Science:** The combination of a flexible hexyl chain and a polar nitrile group could be of interest in the development of specialty polymers and surfactants.

Safety and Handling

Specific safety data for 3-(hexyloxy)propanenitrile is not available. However, based on the hazards associated with similar nitrile-containing compounds and acrylonitrile precursors, caution should be exercised.

- Toxicity: Nitriles can be toxic if ingested, inhaled, or absorbed through the skin.[7] Acrylonitrile is a known carcinogen and teratogen.
- Irritation: Similar compounds are known to cause skin and eye irritation.[5]
- Handling: Work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[8]
- Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. Keep the container tightly closed.[8]

First Aid Measures

- Inhalation: Move to fresh air. If symptoms persist, seek medical attention.[5]
- Skin Contact: Wash with plenty of soap and water. Remove contaminated clothing. Seek medical advice if irritation persists.[5]
- Eye Contact: Rinse cautiously with water for several minutes. Seek medical attention if irritation persists.[5]
- Ingestion: Rinse mouth. Do not induce vomiting. Seek immediate medical advice.[5]

Conclusion

3-(Hexyloxy)propanenitrile is a valuable and versatile chemical intermediate with potential applications in the fragrance industry, organic synthesis, and materials science. Its synthesis via the cyanoethylation of hexanol is a straightforward and efficient process. While a dedicated CAS number and extensive safety data are not readily available, information from structurally similar compounds provides a solid foundation for its safe handling and use in a research and development setting. Further investigation into its specific properties and applications is warranted to fully explore its potential.

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